

# Navigating the Safe Handling of 1-Bromoundecane-d4: A Technical Guide

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Compound of Interest		
Compound Name:	1-Bromoundecane-d4	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data and handling precautions for **1-Bromoundecane-d4**. The information presented is primarily based on the non-deuterated analogue, **1-Bromoundecane**, as the safety and handling protocols are expected to be nearly identical. The primary difference between the two compounds lies in their molecular weight due to the presence of deuterium isotopes in **1-Bromoundecane-d4**.

## Section 1: Hazard Identification and Classification

1-Bromoundecane is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1] It is crucial to handle this compound with care, adhering to the safety precautions outlined in this guide.

#### **GHS Hazard Statements:**

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

## **Section 2: Safe Handling and Storage Protocols**

Proper handling and storage are paramount to ensure laboratory safety.



#### Handling:

- Avoid contact with skin and eyes.[2][3]
- Do not breathe mist, vapors, or spray.[2][3]
- Use only in a well-ventilated area or outdoors, preferably in a laboratory fume hood.[3][4]
- Wash hands thoroughly after handling.[2][3]
- Contaminated clothing and gloves should be removed and washed before reuse.[2][3]

#### Storage:

- Keep the container tightly closed in a dry and well-ventilated place.[2][4]
- Store in a cool place.[5]
- Incompatible with strong oxidizing agents and strong bases.[3][5][6]

### **Section 3: First-Aid Measures**

In the event of exposure, immediate and appropriate first-aid is critical.

- General Advice: Consult a physician and show them the safety data sheet.[4][5]
- Inhalation: If breathing is difficult, move the person to fresh air and keep them at rest in a comfortable position for breathing.[2][3][4] If symptoms persist, call a physician.[4]
- Skin Contact: Immediately take off contaminated clothing. Wash the affected area with soap and plenty of water.[2][3][4] Consult a doctor if irritation develops.[4]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, also under the eyelids.[2][3]
   [4] Remove contact lenses if present and easy to do.[3] Continue rinsing and seek medical attention.[2][4]
- Ingestion: Rinse the mouth with water.[4][5] Do not induce vomiting.[4] Never give anything by mouth to an unconscious person.[4] Call a doctor or Poison Control Center immediately.



[4]

## **Section 4: Fire-Fighting Measures**

Suitable Extinguishing Media:

• Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2][4][5]

#### Specific Hazards:

 Thermal decomposition can lead to the release of irritating gases and vapors, including carbon oxides and hydrogen bromide gas.[2][3][5]

#### Protective Equipment:

Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.
 [2][3][4][5]

## **Section 5: Accidental Release Measures**

#### Personal Precautions:

- Ensure adequate ventilation.[4][5]
- Wear appropriate personal protective equipment.[4]
- Avoid breathing vapors, mist, or gas.[5]
- Keep unnecessary personnel away.[4]

#### **Environmental Precautions:**

Prevent the substance from entering drains, water courses, or the ground.[2][4][5]

#### Containment and Cleaning Up:

 Use suitable methods to sweep up or vacuum the spillage and collect it in a suitable container for disposal.[4]



Clean the contaminated surface thoroughly.[4]

# Section 6: Exposure Controls and Personal Protection

**Engineering Controls:** 

• A laboratory fume hood or other forms of local exhaust ventilation should be used.[4]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN
   166 (EU) or NIOSH (US) standards.[4]
- Skin Protection: Wear impervious, fire/flame-resistant clothing and gloves.[4] Gloves must be inspected before use and should satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374.[4]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory
  protection is not typically required.[3][7] For nuisance exposures, use type OV/AG (US) or
  type ABEK (EU EN 14387) respirator cartridges.[5]

## **Section 7: Physical and Chemical Properties**



Property	Value	Source(s)
Molecular Formula	C11H23Br	[1][2][6]
Molecular Weight	~235.20 g/mol	[1][6][8][9]
Appearance	Colorless to yellowish liquid	[1][6]
Melting Point	-9 °C	[8][9][10][11]
Boiling Point	137-138 °C at 18 mmHg	[8][9][10]
Density	1.054 g/mL at 25 °C	[8][9][10]
Flash Point	113 °C (235.4 °F) - closed cup	[8][9]
Solubility	Insoluble in water; soluble in many organic solvents like ethers and alcohols.	[6]
Vapor Density	8.2 (vs air)	[8][9]
Refractive Index	n20/D 1.457	[8][9]

## **Section 8: Toxicological Information**

Detailed toxicological data for **1-Bromoundecane-d4** is not readily available. The information for the non-deuterated form is also limited. It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.[1] Inhalation of high vapor concentrations may cause symptoms like headache, dizziness, tiredness, and nausea.[2]

# **Experimental Protocols and Reactivity**

1-Bromoundecane is a primary alkyl halide and its reactivity is dominated by the carbon-bromine bond.[6] The bromide ion is a good leaving group, making the compound susceptible to nucleophilic substitution (SN2) reactions.[6]

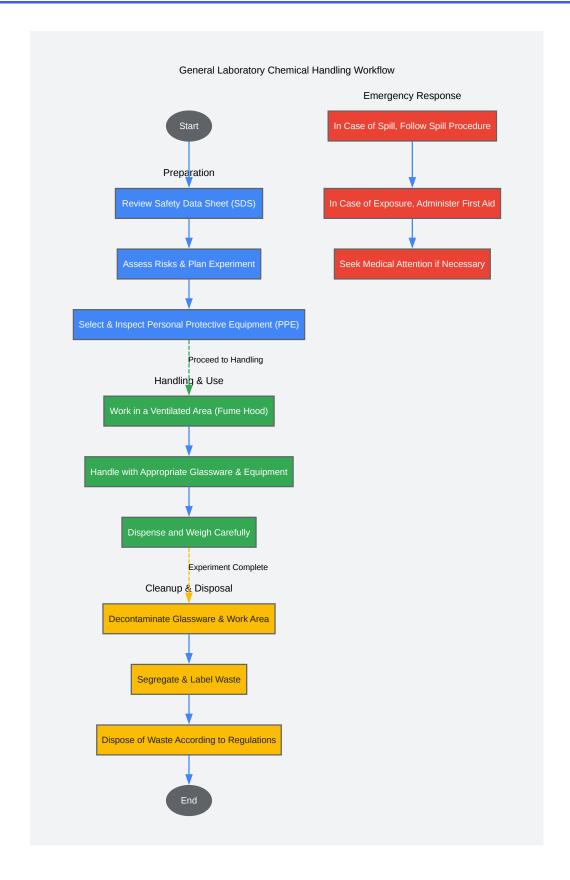
A key application in synthetic organic chemistry is the preparation of the Grignard reagent, undecylmagnesium bromide, by reacting 1-Bromoundecane with magnesium metal in an anhydrous ether such as tetrahydrofuran (THF).[6][8] This Grignard reagent is a powerful tool for forming new carbon-carbon bonds.[6]



# **Laboratory Safety Workflow**

The following diagram illustrates a general workflow for the safe handling of chemical reagents in a laboratory setting.





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Caption: Workflow for Safe Chemical Handling in a Laboratory.



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